

# 4-amino-N-methanesulfonylbenzamide chemical properties and structure

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## Compound of Interest

Compound Name: 4-amino-N-methanesulfonylbenzamide

Cat. No.: B6211009

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## An In-depth Technical Guide to 4-amino-N-methanesulfonylbenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-amino-N-methanesulfonylbenzamide**, a key intermediate in the pharmaceutical industry. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

## Chemical Identity and Structure

**4-amino-N-methanesulfonylbenzamide**, more precisely named 1-(4-aminophenyl)-N-methylmethanesulfonamide, is a sulfonamide derivative with the chemical formula  $C_8H_{12}N_2O_2S$ .<sup>[1]</sup> It is a crucial building block in the synthesis of various pharmaceutical compounds, most notably the migraine medication, Sumatriptan.

The structural identifiers for **4-amino-N-methanesulfonylbenzamide** are as follows:

- IUPAC Name: 1-(4-aminophenyl)-N-methylmethanesulfonamide<sup>[1]</sup>
- SMILES: CNS(=O)(=O)CC1=CC=C(C=C1)N<sup>[1]</sup>

- InChI Key: CIWNHTXCBHTWRV-UHFFFAOYSA-N

## Physicochemical Properties

A summary of the key physicochemical properties of **4-amino-N-methanesulfonylbenzamide** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> S	PubChem[1]
Molecular Weight	200.26 g/mol	PubChem[1]
Melting Point	140-142 °C	ChemicalBook
Boiling Point (Predicted)	387.6 °C	LookChem
Solubility	Slightly soluble in DMSO and Methanol (with heating)	LookChem
pKa (Predicted)	11.50 ± 0.40	LookChem

## Synthesis and Analysis

The primary synthetic route to **4-amino-N-methanesulfonylbenzamide** involves the reduction of its nitro precursor, 4-nitro-N-methylphenyl methane sulfonamide. The purity of the final product is typically assessed using Reverse Phase High-Performance Liquid Chromatography (RP-HPLC).

## Representative Synthesis Protocol

The following is a representative experimental protocol for the synthesis of **4-amino-N-methanesulfonylbenzamide** via the reduction of 4-nitro-N-methylphenyl methane sulfonamide using hydrazine hydrate.

Materials:

- 4-nitro-N-methylphenyl methane sulfonamide
- Hydrazine hydrate (80%)

- Sodium hydroxide
- Water
- Ethanol (optional, as solvent)
- Raney Nickel (optional, as catalyst)

#### Procedure:

- In a reaction vessel, combine 4-nitro-N-methylphenyl methane sulfonamide, sodium hydroxide, hydrazine hydrate, and water in a mass ratio of approximately 1: 0.4: 0.3: 5.
- Stir the mixture at a temperature between 25-100 °C for 4-8 hours until the reaction is complete.
- Cool the reaction mixture to 0-25 °C.
- Filter the resulting solid product.
- Wash the filter cake with water and then dry to obtain **4-amino-N-methanesulfonylbenzamide**.

Note: This is a general protocol and may require optimization for specific laboratory conditions.

## Representative RP-HPLC Protocol for Purity Analysis

The following is a representative experimental protocol for the analysis of **4-amino-N-methanesulfonylbenzamide** purity by RP-HPLC.

#### Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

#### Chromatographic Conditions:

- Column: YMC-Triart C8 (250 x 4.6 mm, 5 µm) or equivalent C18 column.
- Mobile Phase: A gradient of HPLC grade water and acetonitrile.

- Flow Rate: 1.0 mL/min.
- Injection Volume: 5  $\mu$ L.
- Column Temperature: 25  $^{\circ}$ C.
- Detection Wavelength: 265 nm.

#### Procedure:

- Prepare the mobile phase by mixing HPLC grade water and acetonitrile. Degas the mobile phase before use.
- Prepare a standard solution of **4-amino-N-methanesulfonylbenzamide** of known concentration in a suitable diluent (e.g., HPLC grade water).
- Prepare the sample solution by dissolving the synthesized product in the diluent to a similar concentration as the standard.
- Inject the standard and sample solutions into the HPLC system.
- Record the chromatograms and determine the purity of the sample by comparing the peak area of the analyte to the total peak area.

## Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **4-amino-N-methanesulfonylbenzamide**.



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## References

- 1. 4-Amino-N-methylbenzenemethanesulfonamide | C<sub>8</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub>S | CID 2778131 - PubChem [pubchem.ncbi.nlm.nih.gov]
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